

Proper Disposal of MGCD-265: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: MGCD-265

Cat. No.: B1683802

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Ensuring the safe and compliant disposal of the multi-targeted tyrosine kinase inhibitor **MGCD-265** (also known as Glesatinib) is critical for laboratory safety and environmental protection. This guide provides essential procedural information for researchers, scientists, and drug development professionals on the proper handling and disposal of **MGCD-265** and associated contaminated materials. Adherence to these protocols, in conjunction with your institution's specific Environmental Health & Safety (EHS) guidelines, is paramount.

Essential Safety and Handling Precautions

Before beginning any disposal procedure, it is crucial to handle **MGCD-265** with appropriate safety measures to minimize exposure risks.

- **Engineering Controls:** Always handle **MGCD-265** in a well-ventilated area, preferably within a chemical fume hood or a designated containment area.^[1] Ensure that safety showers and eyewash stations are readily accessible.^{[1][2]}
- **Personal Protective Equipment (PPE):** A comprehensive PPE strategy is required when handling **MGCD-265**. This includes:
 - **Gloves:** Wear compatible protective gloves.^{[1][2]} For handling antineoplastic agents like **MGCD-265**, double chemotherapy gloves are recommended for the greatest protection.^[3]
 - **Eye Protection:** Use safety goggles with side-shields.^{[1][2]}

- Lab Coat: An impervious lab coat should be worn to protect from skin contact.[\[2\]](#)
- Respiratory Protection: If there is a risk of generating dust or aerosols, a suitable respirator should be used.[\[1\]](#)[\[2\]](#)

Step-by-Step Disposal Procedure for MGCD-265

The following steps outline the standard procedure for the disposal of **MGCD-265** and contaminated materials. This process should be adapted to comply with the specific protocols of your institution's EHS department.

Step 1: Waste Identification and Segregation

Identify and segregate all materials that have come into contact with **MGCD-265**. This includes, but is not limited to:

- Unused or expired **MGCD-265** product.[\[1\]](#)
- Empty and partially empty vials, bottles, or other primary containers.[\[1\]](#)
- Contaminated laboratory supplies such as gloves, bench paper, pipette tips, and vials.[\[1\]](#)
- Contaminated glassware and other laboratory equipment.[\[1\]](#)

Step 2: Containment

Place all identified **MGCD-265** waste into a designated hazardous waste container.[\[1\]](#) These containers are typically provided by your institution's EHS department and are specifically designed for hazardous chemical waste. For "bulk" waste, such as syringes containing even a small residual amount of the drug, a special black RCRA (Resource Conservation and Recovery Act) container should be used.[\[3\]](#)

Step 3: Labeling

Properly label the hazardous waste container. The label should be clear and include the following information:

- The words "HAZARDOUS WASTE".[\[1\]](#)

- The full chemical name: "Glesatinib" or "**MGCD-265**".^[1]
- Contact information for the principal investigator or research team.^[1]

Step 4: Storage in a Satellite Accumulation Area (SAA)

Store the sealed and labeled hazardous waste container in a designated Satellite Accumulation Area (SAA).^[1] The SAA must be a secure, limited-access area, such as a locked cabinet, to prevent unauthorized access.^[1]

Step 5: Weekly Inspection

The research team is responsible for conducting and documenting weekly inspections of the SAA to ensure the container is sealed and there are no leaks.^[1]

Step 6: Request for Waste Pickup

Once the hazardous waste container is full, or the research project involving **MGCD-265** is complete, submit a chemical waste disposal request to your institution's EHS department.^[1] This is often done through an online form.^[3]

Step 7: EHS Collection and Final Disposal

Your institution's EHS department will collect the hazardous waste for final disposal.^[1] The standard method for final disposal of antineoplastic agents like **MGCD-265** is incineration by a licensed hazardous waste vendor.^[1]

Step 8: Record Keeping

Retain all records related to the disposal of **MGCD-265**, including completed waste disposal request forms and any certificates of destruction provided by the EHS department or its vendor.^[1] These records are essential for regulatory compliance.^[1]

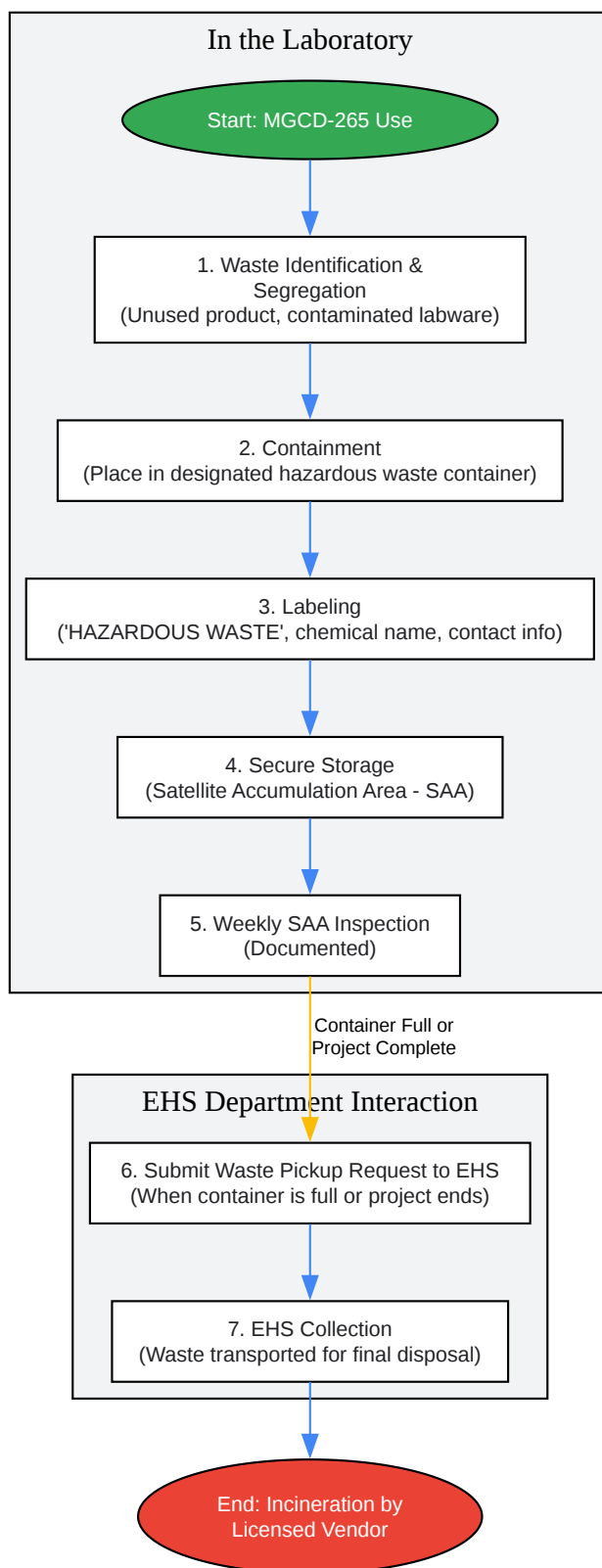
MGCD-265 Chemical and Physical Properties

The following table summarizes key chemical and physical properties of **MGCD-265**.

Property	Value
Synonyms	Glesatinib, MGCD 265, MGCD265[4]
CAS Number	875337-44-3[5][6]
Molecular Formula	C ₂₆ H ₂₀ FN ₅ O ₂ S ₂ [5][6]
Molecular Weight	517.6 g/mol [5][6]
Appearance	Solid powder[4][6]
Solubility	Soluble in DMSO[4][7][8]
Storage Temperature	-20°C for long-term storage[4][5][6]
Stability	≥ 4 years when stored at -20°C[5]

Experimental Protocols and Workflows

The proper disposal of **MGCD-265** follows a structured workflow to ensure safety and compliance. The diagram below illustrates this process from initial waste generation to final disposal.



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Caption: Workflow for the safe disposal of **MGCD-265** (Glesatinib).

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